

Technical Support Center: (1S,2R)-2-methylcyclohexanamine HCl

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Compound of Interest

Compound Name: (1S,2R)-2-methylcyclohexanamine
hydrochloride

CAS No.: 79389-39-2

Cat. No.: B591490

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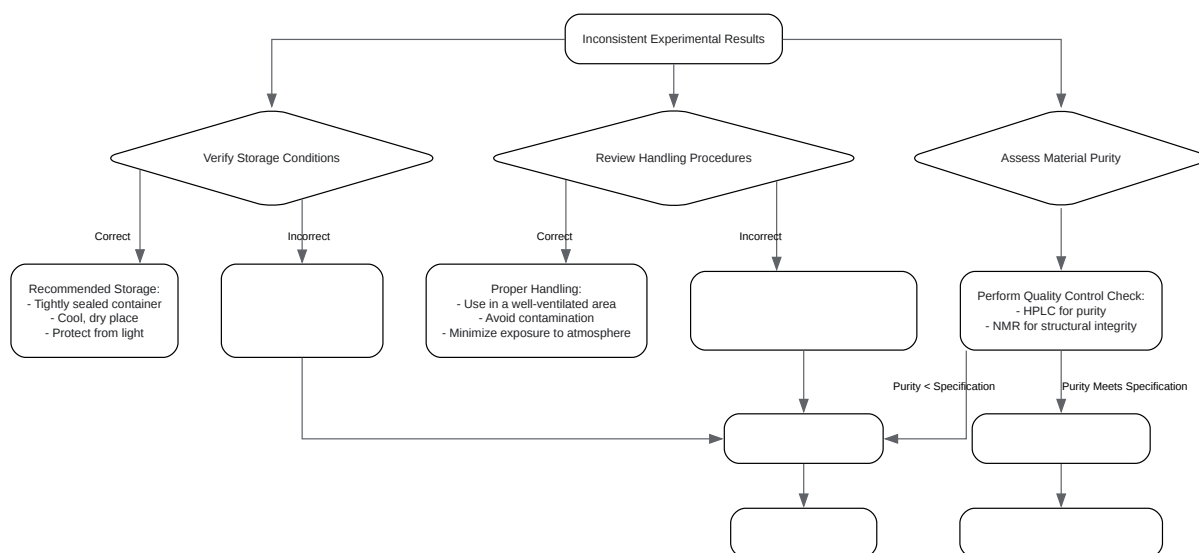
Welcome to the technical support center for (1S,2R)-2-methylcyclohexanamine HCl. This resource is designed to assist researchers, scientists, and drug development professionals in ensuring the stability and proper storage of this compound throughout their experiments. Here you will find troubleshooting guides and frequently asked questions to address common issues.

Troubleshooting Guide: Stability and Storage Issues

Unexpected experimental results can often be traced back to the stability and handling of starting materials. This guide provides a systematic approach to troubleshooting issues related to (1S,2R)-2-methylcyclohexanamine HCl.

Issue: Inconsistent or unexpected experimental outcomes.

This troubleshooting workflow can help identify if the stability of (1S,2R)-2-methylcyclohexanamine HCl is a contributing factor.



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Caption: Troubleshooting workflow for stability issues.

Frequently Asked Questions (FAQs)

Storage and Handling

Q1: What are the ideal storage conditions for (1S,2R)-2-methylcyclohexanamine HCl?

A1: For optimal stability, (1S,2R)-2-methylcyclohexanamine HCl should be stored in a tightly sealed container in a cool, dry, and well-ventilated place.^{[1][2]} It is also advisable to protect the

compound from light. The hydrochloride salt form generally offers enhanced stability compared to the free amine.

Q2: Is this compound sensitive to air or moisture?

A2: Yes, as an amine salt, it can be hygroscopic. Prolonged exposure to moist air can lead to the absorption of water, which may affect its physical properties and reactivity. It is crucial to keep the container tightly closed when not in use.

Q3: What are the known incompatibilities for this compound?

A3: (1S,2R)-2-methylcyclohexanamine HCl should not be stored with strong oxidizing agents or strong bases. Contact with strong bases will liberate the free amine, which is corrosive and may have different reactivity and stability profiles.^[3]

Stability and Degradation

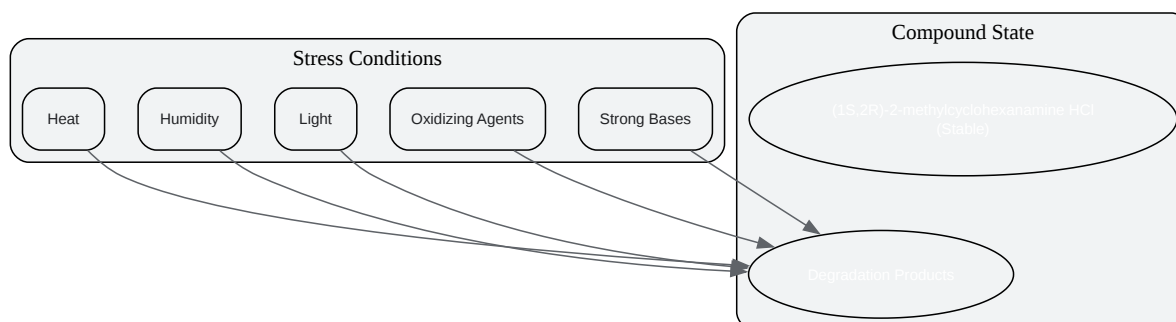
Q4: What is the expected shelf-life of (1S,2R)-2-methylcyclohexanamine HCl?

A4: While specific long-term stability data for (1S,2R)-2-methylcyclohexanamine HCl is not extensively published, amine hydrochlorides are generally stable compounds when stored under appropriate conditions. For research purposes, it is recommended to use the material within the timeframe specified by the supplier and to perform a quality check if the material has been stored for an extended period.

Q5: What are the potential degradation pathways for this compound?

A5: Potential degradation pathways for amine hydrochlorides can include oxidation and hydrolysis, particularly under stressful conditions such as elevated temperature, high humidity, and exposure to light.^{[2][4]} Forced degradation studies, a common practice in pharmaceutical development, are used to identify these pathways.^{[1][5]}

The following diagram illustrates the potential stressors that can lead to the degradation of (1S,2R)-2-methylcyclohexanamine HCl.



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References

- 1. biopharminternational.com [biopharminternational.com]
- 2. globalresearchonline.net [globalresearchonline.net]
- 3. Amine hydrochloride salts : a problem in polyurethane synthesis - Enlighten Theses [theses.gla.ac.uk]
- 4. ijrpp.com [ijrpp.com]
- 5. chiral-labs.com [chiral-labs.com]
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